

Methyl 2-phenylnicotinate: A Review of Available Scientific Literature

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Compound of Interest

Compound Name: Methyl 2-phenylnicotinate

Cat. No.: B071911

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Introduction

Methyl 2-phenylnicotinate, with the chemical formula $C_{13}H_{11}NO_2$ and a molecular weight of 213.23 g/mol, is a pyridine derivative of significant interest in organic synthesis and medicinal chemistry.^[1] Its structure, featuring a phenyl group at the 2-position of the pyridine ring and a methyl ester at the 3-position, presents a versatile scaffold for the development of novel compounds. This technical guide provides a comprehensive review of the currently available scientific literature on **methyl 2-phenylnicotinate**, focusing on its synthesis, chemical properties, and reported biological activities.

Physicochemical Properties

A summary of the basic physicochemical properties of **methyl 2-phenylnicotinate** is provided in the table below.

Property	Value	Reference
CAS Number	188797-88-8	[1]
Molecular Formula	$C_{13}H_{11}NO_2$	[1]
Molecular Weight	213.23 g/mol	[1]

Synthesis and Characterization

Detailed experimental protocols for the synthesis of **methyl 2-phenylnicotinate** are not extensively reported in the publicly available scientific literature. General synthetic strategies for 2-aryl-nicotinic acid esters often involve cross-coupling reactions, such as the Suzuki, Negishi, or Stille reactions, which couple a halogenated nicotinic acid ester with a phenylboronic acid, organozinc, or organotin reagent, respectively. Another potential route is the Hantzsch pyridine synthesis, although specific conditions for this target molecule are not readily found.

Similarly, comprehensive spectroscopic data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for **methyl 2-phenylnicotinate** is not widely available in public databases. The characterization of related compounds, such as ethyl 2-methyl-6-phenylpyridine-3-carboxylate, has been described and involves standard analytical techniques.[2] For instance, the structure of 2-methyl-5-nitro-6-phenylnicotinohydrazide, a derivative, has been elucidated using ^1H NMR, ^{13}C NMR, and IR spectroscopy.[3][4]

Potential Biological Activities

While direct biological studies on **methyl 2-phenylnicotinate** are limited, research on related 2-phenylnicotinic acid derivatives suggests potential therapeutic applications.

Antifungal Activity

Derivatives of nicotinamide have been investigated for their antifungal properties. For example, a study on 2-substituted nicotinamide derivatives identified compounds with potent activity against *Candida albicans*. [5][6][7] The structure-activity relationship (SAR) studies in these series highlight the importance of the substituent at the 2-position of the pyridine ring for antifungal efficacy. While not directly testing **methyl 2-phenylnicotinate**, these findings suggest that the 2-phenylnicotinate scaffold could be a valuable starting point for the design of novel antifungal agents.

Anti-inflammatory Properties

Nicotinic acid and its derivatives are known to possess anti-inflammatory properties.[8][9][10][11] The mechanism of action is often linked to the modulation of inflammatory mediators. Although no specific anti-inflammatory data for **methyl 2-phenylnicotinate** has been found, its

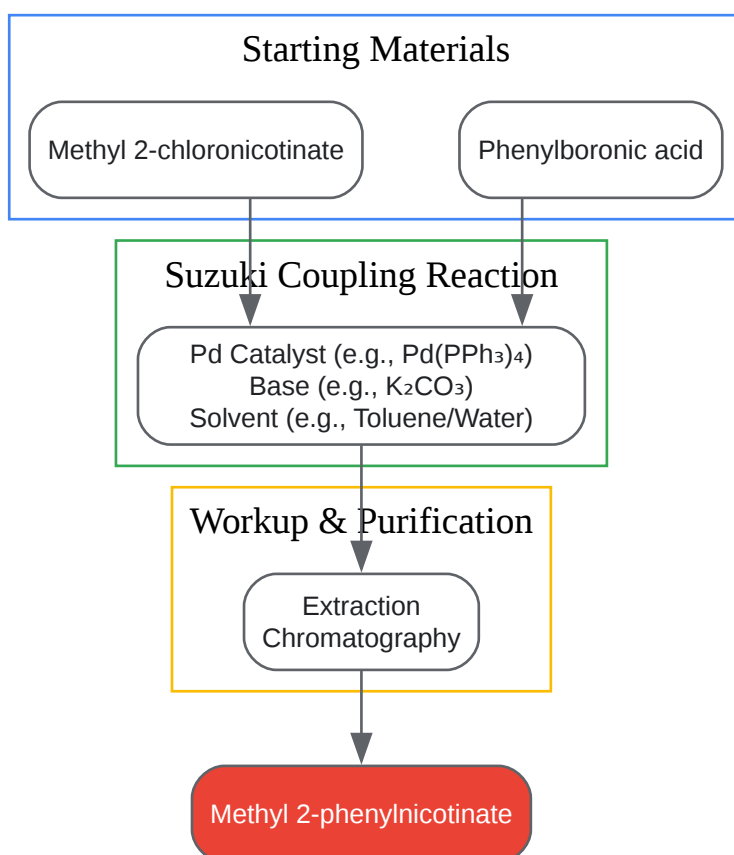
structural similarity to other nicotinic acid derivatives suggests that it may exhibit similar activities.

Experimental Protocols

Due to the limited availability of specific experimental data for **methyl 2-phenylnicotinate**, the following sections provide generalized protocols for the synthesis and biological evaluation of related nicotinic acid derivatives. These can serve as a starting point for the development of specific methods for the target compound.

General Synthesis Workflow for 2-Aryl Nicotinic Acid Esters (Illustrative)

The synthesis of 2-aryl nicotinic acid esters can be conceptually approached through a cross-coupling reaction. The following diagram illustrates a general workflow for a Suzuki coupling approach.



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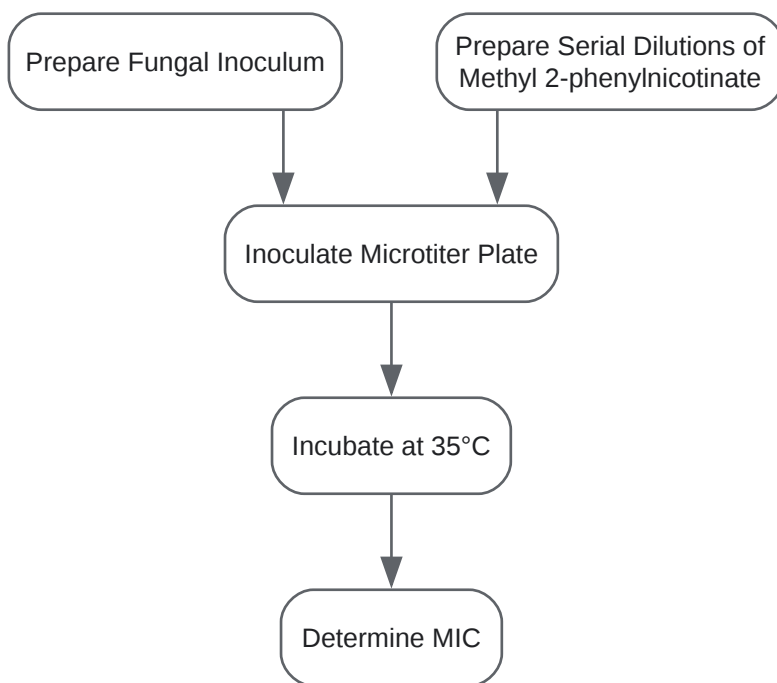
Caption: General workflow for the synthesis of **Methyl 2-phenylnicotinate** via Suzuki coupling.

General Protocol for Antifungal Susceptibility Testing (Broth Microdilution)

This protocol is adapted from studies on nicotinamide derivatives and can be used to assess the antifungal activity of **methyl 2-phenylnicotinate**.^[5]

- **Preparation of Fungal Inoculum:** A standardized suspension of the fungal strain (e.g., *Candida albicans*) is prepared in a suitable broth medium (e.g., RPMI-1640).
- **Compound Dilution:** A stock solution of **methyl 2-phenylnicotinate** in a suitable solvent (e.g., DMSO) is prepared. Serial dilutions of the compound are then made in a 96-well microtiter plate.
- **Inoculation:** The fungal inoculum is added to each well of the microtiter plate containing the diluted compound.
- **Incubation:** The plate is incubated at an appropriate temperature (e.g., 35°C) for a specified period (e.g., 24-48 hours).
- **Determination of Minimum Inhibitory Concentration (MIC):** The MIC is determined as the lowest concentration of the compound that inhibits visible fungal growth.

The workflow for this experimental protocol can be visualized as follows:



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